

# Unveiling Phyllanthusiin C: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Phyllanthusiin C*

Cat. No.: *B15596402*

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An In-depth Exploration of the Discovery, Chemistry, and Biological Activity of a Promising Natural Product

For Immediate Release

Shanghai, China – December 7, 2025 – Emerging from the rich phytochemical landscape of the *Phyllanthus* genus, **Phyllanthusiin C**, a complex hydrolysable tannin, is garnering increasing interest within the scientific community. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed overview of its discovery, history, physicochemical properties, and known biological activities.

## Discovery and History

**Phyllanthusiin C** belongs to a class of ellagitannins isolated from plants of the *Phyllanthus* genus, notably *Phyllanthus amarus* and *Phyllanthus urinaria*.<sup>[1][2][3]</sup> The pioneering work on the chemical constituents of *Phyllanthus amarus* in the early 1990s by Foo and Wong led to the characterization of several unique hydrolysable tannins, including Phyllanthusiin D.<sup>[4][5]</sup> While the exact first report of **Phyllanthusiin C** is not readily available in the searched literature, its discovery is closely associated with this period of intensive investigation into the chemical

makeup of these medicinally important plants. The PubChem database assigns it the chemical formula C<sub>40</sub>H<sub>30</sub>O<sub>26</sub>.<sup>[6]</sup>

## Physicochemical and Spectroscopic Data

A comprehensive understanding of a compound's structure and properties is paramount for its development as a therapeutic agent. The following table summarizes the key quantitative data for **Phyllanthusiin C**.

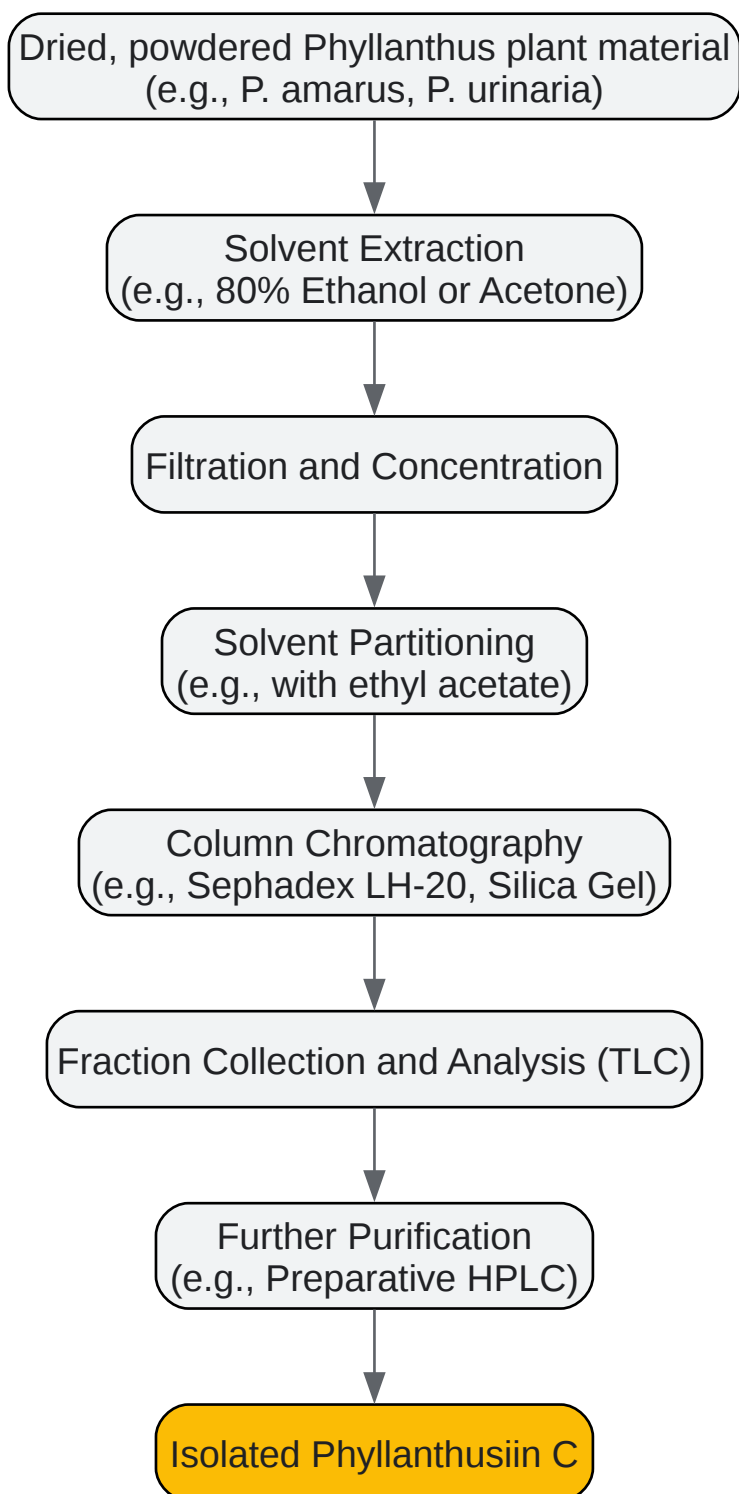
| Property                     | Value                                                                                                                                                                                                                                               | Reference      |
|------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------|
| Molecular Formula            | C <sub>40</sub> H <sub>30</sub> O <sub>26</sub>                                                                                                                                                                                                     | <sup>[6]</sup> |
| Molecular Weight             | 926.6 g/mol                                                                                                                                                                                                                                         | <sup>[6]</sup> |
| IUPAC Name                   | [(7R,8S,26R,28S,29R)-1,2,4,13,14,15,18,19,20,34,35-undecahydroxy-5,10,23,31-tetraoxo-6,9,24,27,30,39-hexaoxaoctacyclo[34.2.1.04,38.07,26.08,29.011,16.017,22.032,37]nonatriaconta-11,13,15,17,19,21,32,34,36-nonaen-28-yl] 3,4,5-trihydroxybenzoate | <sup>[6]</sup> |
| Computed XLogP3              | -0.3                                                                                                                                                                                                                                                | <sup>[6]</sup> |
| Hydrogen Bond Donor Count    | 14                                                                                                                                                                                                                                                  | <sup>[7]</sup> |
| Hydrogen Bond Acceptor Count | 26                                                                                                                                                                                                                                                  | <sup>[7]</sup> |

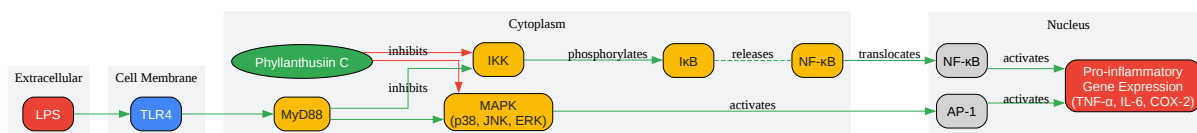
Note: Detailed experimental NMR and mass spectrometry data from the original structure elucidation paper by Foo and Wong were not available in the conducted search.

## Experimental Protocols

The isolation of **Phyllanthusiin C** and other tannins from *Phyllanthus* species typically involves a multi-step process of extraction and chromatographic purification. While the specific protocol for **Phyllanthusiin C**'s initial isolation is not detailed in the available search results, a general workflow can be constructed based on established methods for tannin extraction from this genus.

## General Isolation and Purification Workflow





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- To cite this document: BenchChem. [Unveiling Phyllanthusiin C: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15596402/docs#unveiling-phyllanthusiin-c-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15596402/docs#unveiling-phyllanthusiin-c-a-technical-guide-for-researchers)

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